

Introduction: The Significance of the Indole Scaffold

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Compound of Interest

Compound Name: *5-phenyl-1H-indole-3-carbaldehyde*

CAS No.: *141835-34-9*

Cat. No.: *B2778392*

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The indole ring system is a privileged structure in drug discovery, forming the core of numerous natural products, pharmaceuticals, and biologically active molecules.^{[1][2]} Its unique electronic properties and ability to participate in various biological interactions have made it a cornerstone of medicinal chemistry. The introduction of a phenyl group at the C5 position and a carbaldehyde (formyl) group at the C3 position, as in **5-phenyl-1H-indole-3-carbaldehyde**, creates a molecule with distinct steric and electronic properties. The aldehyde functionality, in particular, serves as a versatile chemical handle for further molecular elaboration, making this compound a valuable intermediate for synthesizing more complex therapeutic agents.^{[3][4]}

Indole-3-carbaldehyde and its derivatives are known to be key precursors for a wide range of biologically active compounds, including those with potential anticancer, antimicrobial, and anti-inflammatory properties.^{[3][5]} The specific analogue, **5-phenyl-1H-indole-3-carbaldehyde**, combines the established indole-3-carbaldehyde core with a biphenyl-like motif, opening avenues for exploring novel structure-activity relationships.

Core Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The key properties of **5-phenyl-1H-indole-3-carbaldehyde** are summarized below.

Property	Value	Source
IUPAC Name	5-phenyl-1H-indole-3-carbaldehyde	N/A
CAS Number	141835-34-9	[6][7]
Molecular Formula	C ₁₅ H ₁₁ NO	Derived
Molecular Weight	221.26 g/mol	Derived
Appearance	Solid (Typical for indole derivatives)	[8]
Solubility	Soluble in organic solvents like DMSO and dimethylformamide; sparingly soluble in aqueous buffers.[9][10]	Inferred from parent
InChI Key	N/A (Not found)	N/A
SMILES	<chem>O=Cc1c[nH]c2cc(c3ccccc3)ccc12</chem>	Derived

Note: Some properties are inferred from the parent compound, indole-3-carbaldehyde, due to limited specific data for the 5-phenyl derivative.

Synthesis and Mechanistic Rationale

The synthesis of **5-phenyl-1H-indole-3-carbaldehyde** can be approached through multiple strategies. A robust and common method involves a two-step process: (1) A Suzuki-Miyaura cross-coupling to introduce the phenyl group at the C5 position of an indole precursor, followed by (2) a Vilsmeier-Haack formylation to install the aldehyde at the C3 position.

The Vilsmeier-Haack reaction is the method of choice for C3-formylation of electron-rich heterocycles like indole. The causality behind this regioselectivity lies in the mechanism: the indole nitrogen directs electrophilic attack to the C3 position, which is the most nucleophilic carbon, leading to the formation of a stable cationic intermediate that subsequently yields the aldehyde.

Experimental Protocol: Vilsmeier-Haack Formylation of 5-Phenyl-1H-indole

This protocol describes the C3-formylation step, assuming the starting material, 5-phenyl-1H-indole, is available.

Materials:

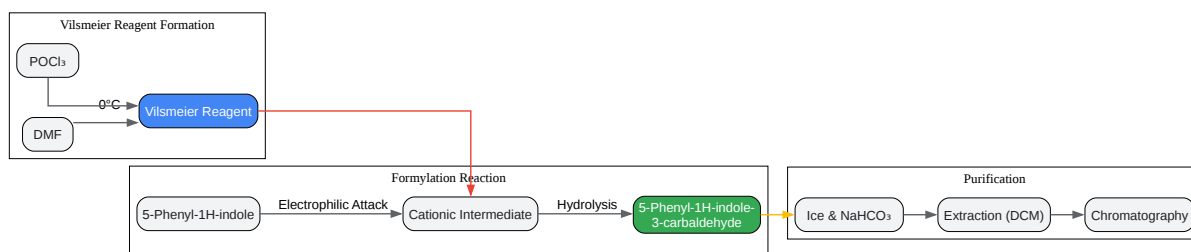
- 5-phenyl-1H-indole
- Anhydrous N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Ice bath

Procedure:

- **Reagent Preparation:** In a flame-dried, three-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), cool anhydrous DMF in an ice bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with vigorous stirring. This exothermic reaction forms the electrophilic Vilsmeier reagent, $[\text{ClCH}=\text{N}(\text{CH}_3)_2]^+\text{Cl}^-$. Maintain the temperature below 5°C during this addition.

- Indole Addition: Dissolve 5-phenyl-1H-indole in a minimal amount of anhydrous DCM and add it dropwise to the freshly prepared Vilsmeier reagent.
- Reaction: Allow the reaction mixture to stir at 0°C for 30 minutes, then warm to room temperature and continue stirring for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quenching and Workup: Once the reaction is complete, carefully pour the mixture into a beaker of crushed ice.
- Neutralization: Slowly add a saturated solution of sodium bicarbonate to neutralize the acidic mixture until effervescence ceases and the pH is ~7-8.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).
- Washing: Combine the organic layers and wash sequentially with water and saturated brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by column chromatography on silica gel or by recrystallization to yield pure **5-phenyl-1H-indole-3-carbaldehyde**.

Synthetic Workflow Diagram



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Caption: Vilsmeier-Haack formylation of 5-phenyl-1H-indole.

Spectroscopic Profile

Spectroscopic analysis is essential for structural confirmation. While a complete dataset for **5-phenyl-1H-indole-3-carbaldehyde** is not readily available in the cited literature, the expected spectral characteristics can be reliably predicted based on data from closely related analogues.

[11][12]

Technique	Expected Characteristics
^1H NMR	δ ~12.0-12.5 ppm: Singlet, 1H (indole N-H, if in DMSO- d_6). [11] δ ~9.9-10.1 ppm: Singlet, 1H (aldehyde -CHO). [11] [12] δ ~7.2-8.5 ppm: Multiplets, aromatic protons (indole and phenyl rings). [11] [12]
^{13}C NMR	δ ~184-187 ppm: Carbonyl carbon (C=O). [11] [12] δ ~110-140 ppm: Aromatic carbons. [11] [12]
IR (cm^{-1})	~3200-3400 cm^{-1} : N-H stretching vibration. [11] [13] ~1640-1680 cm^{-1} : C=O stretching of the aldehyde. [11] [13] ~1400-1600 cm^{-1} : C=C aromatic ring stretching.
MS (ESI)	$[\text{M}+\text{H}]^+$: $m/z \approx 222.27$

Chemical Reactivity and Applications in Drug Discovery

The chemical behavior of **5-phenyl-1H-indole-3-carbaldehyde** is dictated by its three key features: the indole N-H, the electron-rich heterocyclic ring, and the electrophilic aldehyde group.

- Aldehyde Group Reactivity:** The C3-aldehyde is the primary site for synthetic elaboration. It readily undergoes condensation reactions with amines and hydrazines to form Schiff bases and hydrazones, respectively.[\[14\]](#) This is a common strategy for creating libraries of compounds for biological screening.[\[5\]](#) The aldehyde can also be oxidized to a carboxylic acid or reduced to an alcohol, providing further diversification pathways.[\[15\]](#)
- Indole Ring Reactivity:** The indole nitrogen can be alkylated or acylated under basic conditions, a strategy often used to modulate solubility and pharmacokinetic properties.[\[2\]](#) [\[13\]](#)
- Applications as a Synthetic Intermediate:** As a building block, this molecule is primed for the synthesis of more complex heterocyclic systems.[\[4\]](#) The indole-3-carbaldehyde scaffold is a

precursor to compounds with a wide array of biological activities, including antimicrobial, antioxidant, and cytotoxic (anticancer) effects.^{[2][5][13]} The presence of the C5-phenyl group offers an additional vector for modification, allowing for the exploration of structure-activity relationships in areas like kinase inhibition or receptor binding where bi-aryl motifs are often beneficial.

Conclusion

5-phenyl-1H-indole-3-carbaldehyde is a well-defined chemical entity with significant potential as a scaffold in medicinal chemistry and as an intermediate in organic synthesis. Its properties are derived from the synergistic combination of the privileged indole nucleus, a reactive aldehyde handle, and a C5-phenyl substituent. This guide provides the foundational knowledge—from physicochemical properties and synthesis to reactivity and potential applications—required for its effective utilization in a research and drug development setting. The protocols and data presented herein serve as a reliable starting point for any scientist looking to explore the rich chemistry of this valuable compound.

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